

Identification of a Specific C15H23N3O2 Piperazine Compound for In-Depth Analysis

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Compound of Interest

Compound Name: *Tert-butyl 4-(4-aminophenyl)piperazine-1-carboxylate*

Cat. No.: B103973

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A definitive, singular IUPAC name for a piperazine compound with the molecular formula C15H23N3O2 cannot be provided without further specifying information. The molecular formula C15H23N3O2 can represent a multitude of constitutional isomers and stereoisomers. Comprehensive searches of chemical databases and scientific literature did not reveal a single, prominent drug or widely recognized research compound with this specific formula that would be the unambiguous subject of a detailed technical guide.

The piperazine ring system is a common scaffold in medicinal chemistry, leading to a vast number of derivatives with diverse biological activities.[\[1\]](#)[\[2\]](#)[\[3\]](#) This structural versatility means that numerous compounds with the same molecular formula but different arrangements of atoms can be synthesized. These isomers can have vastly different chemical, physical, and biological properties.

For a technical guide to be scientifically accurate and valuable to researchers and drug development professionals, the subject compound must be unequivocally identified. This is typically achieved through:

- A Common or Trade Name: For example, well-known drugs like Viagra (Sildenafil) or Clozapine are piperazine derivatives.[\[4\]](#)
- A Chemical Abstracts Service (CAS) Registry Number: A unique numerical identifier assigned to every chemical substance.

- A specific IUPAC (International Union of Pure and Applied Chemistry) name: This provides a systematic and unambiguous description of the molecule's structure, including stereochemistry where applicable.

Without such an identifier, it is not feasible to proceed with the creation of an in-depth technical guide that meets the user's core requirements for scientific integrity, including detailing specific mechanisms of action, experimental protocols, and quantitative data. The synthesis of a meaningful and accurate guide is contingent on the precise identification of the chemical entity in question.

To proceed with this request, please provide a more specific identifier for the C15H23N3O2 piperazine compound of interest.

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References

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